

Technical Guide: 3-Chloro-2,4,5-trifluorobenzoic acid

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Compound of Interest

Compound Name: 3-Chloro-2,4,5-trifluorobenzoic acid

Cat. No.: B125387

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Chloro-2,4,5-trifluorobenzoic acid is a halogenated aromatic carboxylic acid. Its fluorinated and chlorinated structure makes it a valuable intermediate and building block in the synthesis of a variety of chemical compounds, particularly in the agrochemical and pharmaceutical industries. This document provides a comprehensive overview of its chemical and physical properties, along with available experimental data.

Chemical and Physical Properties

The fundamental properties of **3-Chloro-2,4,5-trifluorobenzoic acid** are summarized in the table below. This data is essential for its handling, application in synthesis, and for analytical purposes.

Property	Value	Reference
CAS Number	101513-77-3	[1][2][3][4]
Molecular Formula	C ₇ H ₂ ClF ₃ O ₂	[1][3]
Molecular Weight	210.54 g/mol	[1][2][3]
Appearance	White to almost white or light yellow crystalline powder	[1][3]
Melting Point	112 - 116 °C	[1][3]
Purity	≥ 97-98% (GC)	[1][2]
Linear Formula	ClC ₆ H(F ₃)CO ₂ H	[2]
MDL Number	MFCD00153101	[1][2]
PubChem Substance ID	24883262	[2]
EINECS Number	630-223-4	[4]

Applications in Research and Development

3-Chloro-2,4,5-trifluorobenzoic acid serves as a crucial intermediate in the synthesis of more complex molecules. Its primary applications are in the following sectors:

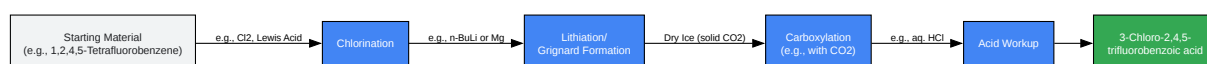
- **Agrochemicals:** It is a key component in the development of novel herbicides and pesticides. [1] The specific substitution pattern of halogen atoms on the benzene ring can be tailored to achieve desired biological activity and selectivity.
- **Pharmaceuticals:** This compound is utilized as a building block in the synthesis of new drug candidates. [1] The fluorine and chlorine atoms can influence the pharmacokinetic and pharmacodynamic properties of the final active pharmaceutical ingredient (API).
- **Material Science:** It can be used in the synthesis of specialty polymers and other advanced materials where the incorporation of fluorine can enhance properties such as thermal stability and chemical resistance.

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **3-Chloro-2,4,5-trifluorobenzoic acid** are proprietary and not readily available in the public domain, a general synthetic workflow can be conceptualized based on standard organic chemistry principles.

General Synthetic Workflow (Conceptual)

The synthesis of **3-Chloro-2,4,5-trifluorobenzoic acid** would likely involve a multi-step process starting from a more readily available fluorinated or chlorinated benzene derivative. A plausible, though hypothetical, pathway is outlined below.



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Caption: Conceptual workflow for the synthesis of **3-Chloro-2,4,5-trifluorobenzoic acid**.

Disclaimer: This is a generalized and hypothetical synthetic pathway. Actual industrial synthesis routes may vary significantly.

Safety and Handling

A comprehensive Safety Data Sheet (SDS) should always be consulted before handling **3-Chloro-2,4,5-trifluorobenzoic acid**. General safety precautions include:

- Working in a well-ventilated area or fume hood.
- Using appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoiding inhalation of dust and contact with skin and eyes.

For detailed safety information, please refer to the manufacturer's SDS.

Conclusion

3-Chloro-2,4,5-trifluorobenzoic acid, with the CAS number 101513-77-3, is a significant chemical intermediate with important applications in the development of new agrochemicals and pharmaceuticals. Its well-defined physical properties make it a reliable component in complex synthetic pathways. Researchers and developers can leverage its unique structure to design and create novel molecules with tailored functionalities.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. 3-Chloro-2,4,5-trifluorobenzoic acid 97 101513-77-3 [sigmaaldrich.com]
- 3. hbsight.com [hbsight.com]
- 4. 3-Chloro-2,4,5-trifluorobenzoic acid - Safety Data Sheet [chemicalbook.com]
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